

N-ethyl-3-fluorobenzamide molecular structure and formula

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Compound of Interest

Compound Name: **N-ethyl-3-fluorobenzamide**

Cat. No.: **B177430**

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An In-depth Technical Guide to N-ethyl-3-fluorobenzamide

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-ethyl-3-fluorobenzamide is a chemical compound belonging to the benzamide class, characterized by an ethyl group attached to the amide nitrogen and a fluorine atom at the meta-position of the benzoyl ring. This document provides a comprehensive overview of its molecular structure, chemical formula, and physicochemical properties based on available data. While specific experimental data for this compound is limited in publicly available literature, this guide offers predicted spectral information and a generalized synthesis protocol based on established chemical principles.

Molecular Structure and Formula

N-ethyl-3-fluorobenzamide is a derivative of benzamide with the systematic IUPAC name **N-ethyl-3-fluorobenzamide**. The core structure consists of a benzene ring substituted with a fluorine atom and an ethylcarboxamide group.

Molecular Formula: $C_9H_{10}FNO$ [1][2]

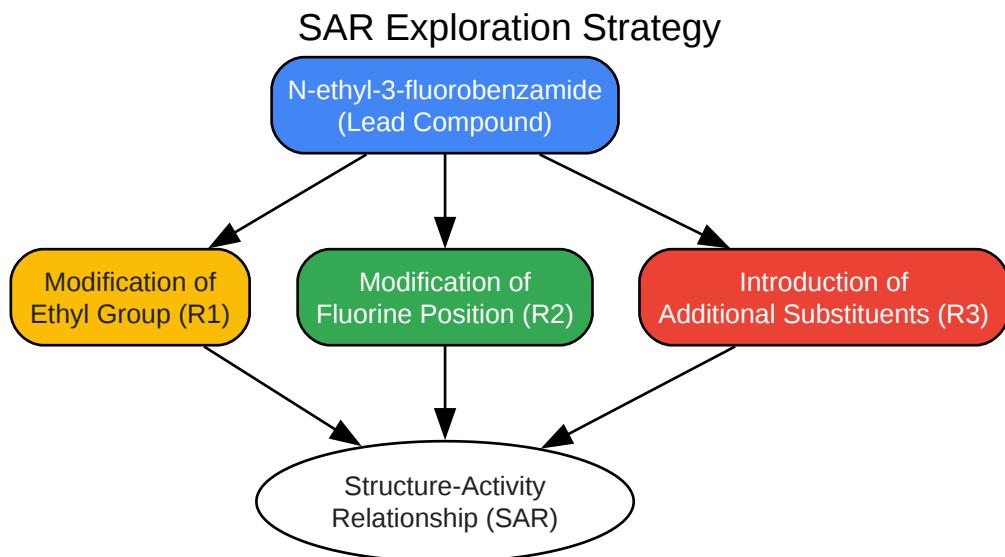
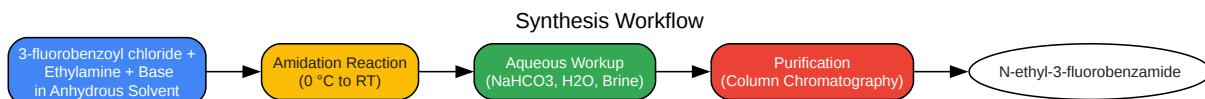
Molecular Weight: 167.18 g/mol [1][2]

CAS Number: 150079-37-1[3]

Chemical Identifiers:

- IUPAC Name: **N-ethyl-3-fluorobenzamide**
- InChI: InChI=1S/C9H10FNO/c1-2-11-9(12)7-4-3-5-8(10)6-7/h3-6H,2H2,1H3,(H,11,12)[1][2]
- InChIKey: ZXIUYDIGMJOZNW-UHFFFAOYSA-N[1][2]
- SMILES: CCNC(=O)c1cccc(F)c1

Below is a diagram illustrating the two-dimensional chemical structure of **N-ethyl-3-fluorobenzamide**.



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References

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